

Immunolocalization of Cellular Prosystemin: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *prosystemin*

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These application notes provide a comprehensive guide to the immunolocalization of **prosystemin**, a key prohormone in the plant defense signaling pathway. The protocols detailed below are intended to assist researchers in visualizing the subcellular localization of **prosystemin** in plant tissues, particularly in response to wounding and other stressors.

Introduction

Prosystemin is a 200-amino acid precursor to the 18-amino acid peptide hormone, systemin. In solanaceous plants like tomato, systemin is a potent activator of the systemic wound response, leading to the production of defense-related proteins such as proteinase inhibitors. Understanding the cellular and subcellular localization of **prosystemin** is crucial for elucidating the mechanisms of its synthesis, processing, and transport in initiating systemic defense signals.

Immunolocalization studies have revealed that **prosystemin** is primarily found in the vascular phloem parenchyma cells of leaves, petioles, and stems.[1] At the subcellular level, it is localized to the cytosol and the nucleus of these cells.[1] This localization suggests a functional role for these cells in the synthesis and processing of **prosystemin** as a primary line of defense signaling.[1]

Data Presentation

The following tables summarize quantitative data related to the expression of **prosystemin** and downstream defense-related genes in response to wounding. This data is critical for designing experiments and interpreting results from immunolocalization studies.

Table 1: Relative Quantification of **Prosystemin** and Defense-Related Gene Transcripts in Tomato Leaves After Wounding

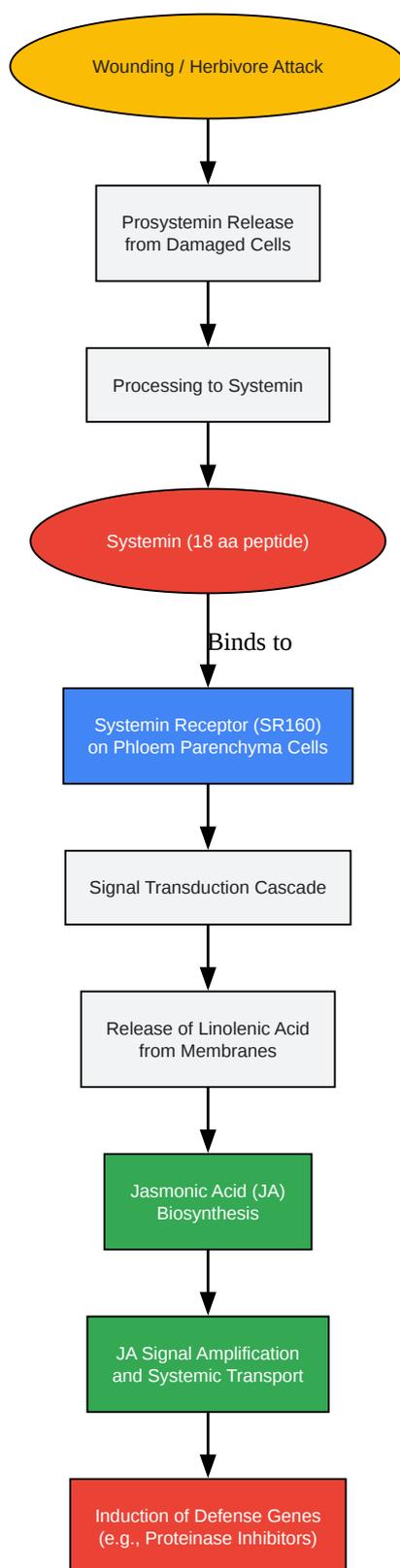
Gene	Time After Wounding	Relative Expression Level (Fold Change vs. Unwounded Control)
Prosys	3 hours	Increased
Prosys	6 hours	Increased
Prosys	24 hours	Largely Decreased
LoxC (Lipoxygenase C)	6 hours	Significantly Overexpressed
AOS (Allene Oxide Synthase)	6 hours	Significantly Overexpressed
Pin I (Proteinase Inhibitor I)	6 hours	Significantly Overexpressed
Pin II (Proteinase Inhibitor II)	6 hours	Significantly Overexpressed

Table 2: Recommended Antibody Dilutions and Incubation Times (Starting Points for Optimization)

Antibody	Application	Recommended Dilution	Incubation Time	Incubation Temperature
Anti-prosystemin (polyclonal)	Western Blot	1:1000	Overnight	4°C
Anti-prosystemin (polyclonal)	Immunohistochemistry (IHC)	1:100 - 1:500	Overnight	4°C
Anti-rabbit IgG (HRP-conjugated)	Western Blot	1:2500	1 hour	Room Temperature
Anti-rabbit IgG (Fluorophore-conjugated)	Immunohistochemistry (IHC)	1:200 - 1:1000	1-2 hours	Room Temperature

Signaling Pathway

The **prosystemin**/systemin signaling pathway is a critical component of the plant's defense against herbivores and pathogens. The following diagram illustrates the key steps in this pathway.



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Caption: **Prosystemin/Systememin Signaling Pathway.**

Experimental Protocols

The following protocols provide detailed methodologies for the immunolocalization of **prosystemin** in plant tissues. These should be considered as a starting point, and optimization may be necessary for specific tissues and experimental conditions.

Protocol 1: Immunohistochemistry (IHC) of Prosystemin in Paraffin-Embedded Tomato Tissue

This protocol is adapted for the localization of **prosystemin** in fixed and embedded tomato tissues, such as stems or petioles.

Materials:

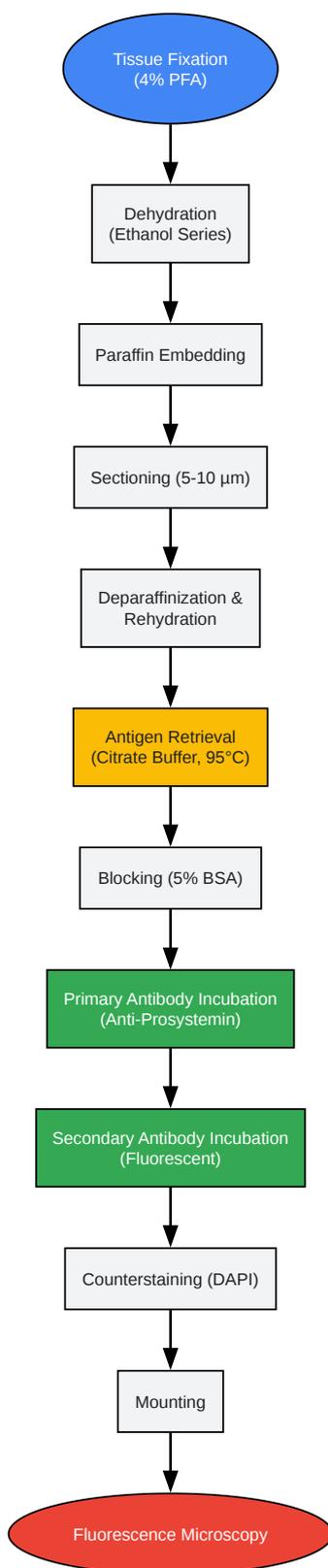
- Tomato tissue (stems, petioles)
- Fixative solution: 4% (w/v) paraformaldehyde in 1X Phosphate Buffered Saline (PBS), pH 7.4
- Ethanol series (50%, 70%, 85%, 95%, 100%)
- Xylene
- Paraffin wax
- Microtome
- Poly-L-lysine coated microscope slides
- Antigen retrieval buffer: 10 mM Sodium Citrate, pH 6.0
- Blocking buffer: 5% (w/v) Bovine Serum Albumin (BSA) in PBS with 0.1% Tween-20 (PBST)
- Primary antibody: Anti-**prosystemin** polyclonal antibody
- Secondary antibody: Fluorophore-conjugated anti-rabbit IgG
- DAPI (4',6-diamidino-2-phenylindole) for nuclear counterstaining

- Mounting medium
- Humidified chamber

Procedure:

- Fixation: Immediately after excision, immerse small tissue samples (approx. 3-5 mm) in 4% paraformaldehyde in 1X PBS and incubate overnight at 4°C.
- Dehydration: Dehydrate the tissue through a graded ethanol series:
 - 70% ethanol, 1 hour
 - 85% ethanol, 1 hour
 - 95% ethanol, 1 hour
 - 100% ethanol, 2 changes of 1 hour each
- Clearing: Incubate the tissue in xylene (2 changes of 1 hour each).
- Infiltration and Embedding: Infiltrate the tissue with molten paraffin wax at 60°C (3 changes of 2 hours each) and embed in paraffin blocks.
- Sectioning: Cut 5-10 μm thick sections using a microtome and float them on a warm water bath. Mount the sections onto poly-L-lysine coated slides and dry overnight at 37°C.
- Deparaffinization and Rehydration:
 - Xylene, 2 changes of 10 minutes each.
 - 100% ethanol, 2 changes of 5 minutes each.
 - 95% ethanol, 5 minutes.
 - 70% ethanol, 5 minutes.
 - Distilled water, 5 minutes.

- Antigen Retrieval: Immerse slides in pre-heated antigen retrieval buffer and incubate at 95°C for 20 minutes. Allow to cool to room temperature.
- Blocking: Wash sections with PBST (3 x 5 minutes). Block non-specific binding by incubating with blocking buffer for 1 hour at room temperature in a humidified chamber.
- Primary Antibody Incubation: Dilute the anti-**prosystemin** antibody in blocking buffer (e.g., 1:200). Apply to the sections and incubate overnight at 4°C in a humidified chamber.
- Washing: Wash sections with PBST (3 x 10 minutes).
- Secondary Antibody Incubation: Dilute the fluorophore-conjugated secondary antibody in blocking buffer. Apply to the sections and incubate for 1-2 hours at room temperature in the dark.
- Washing: Wash sections with PBST (3 x 10 minutes) in the dark.
- Counterstaining: Incubate sections with DAPI solution (1 µg/mL in PBS) for 5 minutes at room temperature in the dark.
- Washing: Wash sections with PBS (2 x 5 minutes) in the dark.
- Mounting: Mount coverslips using an anti-fade mounting medium.
- Imaging: Visualize the staining using a fluorescence or confocal microscope.



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Caption: Immunohistochemistry Workflow.

Protocol 2: Whole-Mount Immunolocalization of Prosystemin in Tomato Seedlings or Leaves

This protocol is suitable for visualizing **prosystemin** in whole tissues, such as small leaves or seedlings, and is adapted from a universal plant immunolocalization protocol.

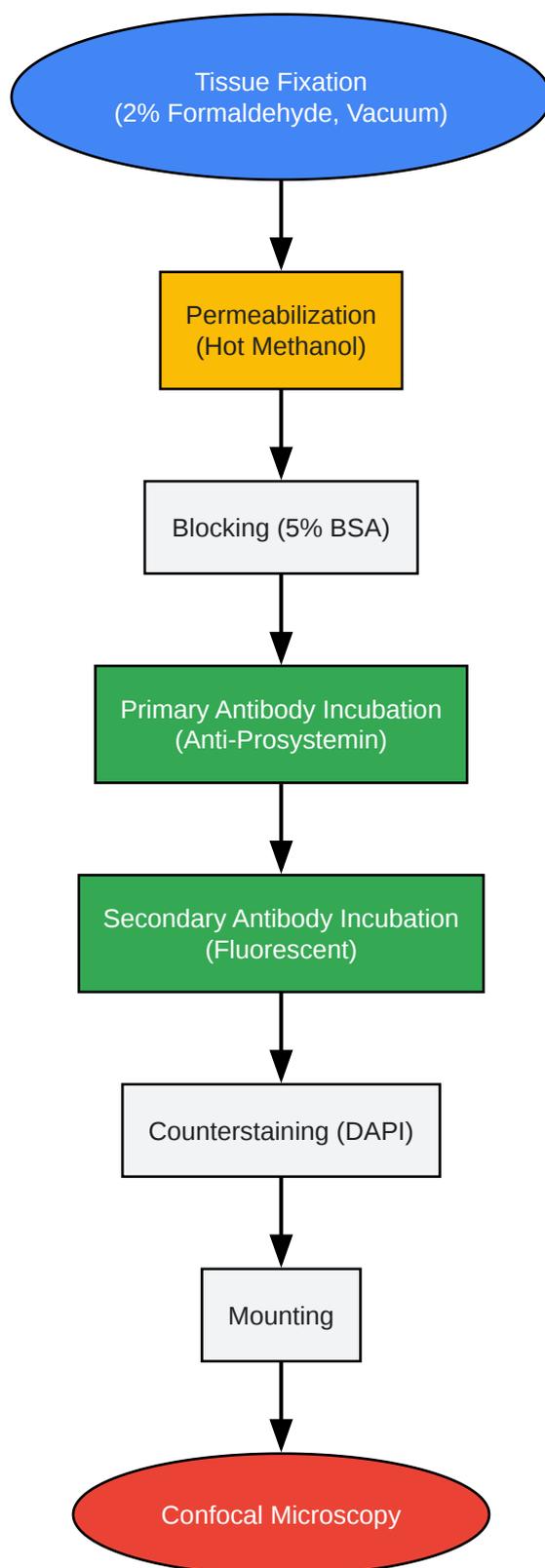
Materials:

- Tomato seedlings or young leaves
- Fixative solution: 2% (w/v) formaldehyde in 1X Microtubule Stabilizing Buffer (MTSB; 50 mM PIPES, 5 mM EGTA, 5 mM MgSO₄, pH 7.0) with 0.1% Triton X-100
- Methanol (100%, pre-warmed to 60°C)
- Blocking buffer: 5% (w/v) BSA in 1X Tris-buffered saline with 0.1% Tween-20 (TBST)
- Primary antibody: Anti-**prosystemin** polyclonal antibody
- Secondary antibody: Fluorophore-conjugated anti-rabbit IgG
- DAPI
- Mounting medium

Procedure:

- Fixation: Place the plant material in the fixative solution. Apply a vacuum for 2-3 minutes and then slowly release. Repeat this step. Incubate for 40 minutes at 37°C with gentle shaking.
- Washing: Wash the samples with distilled water for 10 minutes.
- Permeabilization:
 - Incubate in 100% methanol for 20 minutes at 37°C.
 - Replace with fresh 100% methanol pre-warmed to 60°C and incubate for 3 minutes.

- Gradually add water to reduce the methanol concentration to 20%.
- Transfer the samples to fresh water.
- Blocking: Wash the samples with TBST (3 x 10 minutes). Block with blocking buffer for 1 hour at room temperature.
- Primary Antibody Incubation: Dilute the anti-**prosystemin** antibody in blocking buffer. Incubate overnight at 4°C with gentle agitation.
- Washing: Wash the samples with TBST (4 x 15 minutes).
- Secondary Antibody Incubation: Dilute the fluorophore-conjugated secondary antibody in blocking buffer. Incubate for 2-3 hours at room temperature in the dark with gentle agitation.
- Washing: Wash the samples with TBST (4 x 15 minutes) in the dark.
- Counterstaining: Incubate with DAPI solution (1 µg/mL in TBS) for 10 minutes in the dark.
- Washing: Wash with TBS (2 x 5 minutes) in the dark.
- Mounting: Mount the samples in a suitable mounting medium on a microscope slide.
- Imaging: Visualize using a confocal microscope for optical sectioning.



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Caption: Whole-Mount Immunolocalization Workflow.

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References

- 1. The cellular localization of prosystemin: a functional role for phloem parenchyma in systemic wound signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
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